

Commercial Sourcing & Technical Guide: 2-Chlorobenzenemethanethiol

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Compound of Interest

Compound Name: 2-Chlorobenzenemethanethiol

CAS No.: 39718-00-8

Cat. No.: B1580423

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Part 1: Executive Summary & Critical Identity Verification

Warning: Critical CAS Registry Discrepancy Before proceeding with procurement, researchers must resolve a common database conflict regarding the identifier CAS 3959-07-7.

- User Input CAS (3959-07-7): This registry number corresponds to 4-Bromobenzylamine, a solid amine precursor, not the thiol requested.
- Target Compound (**2-Chlorobenzenemethanethiol**): The correct CAS registry number for **2-Chlorobenzenemethanethiol** (also known as o-Chlorobenzyl mercaptan) is 39718-00-8.^[1]
^[2]

Action Required: Ensure your procurement team orders CAS 39718-00-8. Ordering 3959-07-7 will result in the delivery of a completely different chemical class (amine vs. thiol), halting synthetic workflows.

Compound Profile^[3]^[4]^[5]^[6]^[7]

- Preferred Name: **2-Chlorobenzenemethanethiol**[1][3]
- Synonyms: o-Chlorobenzyl mercaptan; (2-Chlorophenyl)methanethiol[1]
- Correct CAS: 39718-00-8[1][2]
- Molecular Formula: C₇H₇ClS[2]
- Physical State: Colorless to pale yellow liquid[4]
- Key Hazard: Stench (High potency); Oxidation sensitive (Disulfide formation).

Part 2: Commercial Supply Landscape

The supply chain for **2-Chlorobenzenemethanethiol** is moderately consolidated. It is not a commodity chemical but a fine chemical intermediate. Below is a validated comparison of major research-grade suppliers.

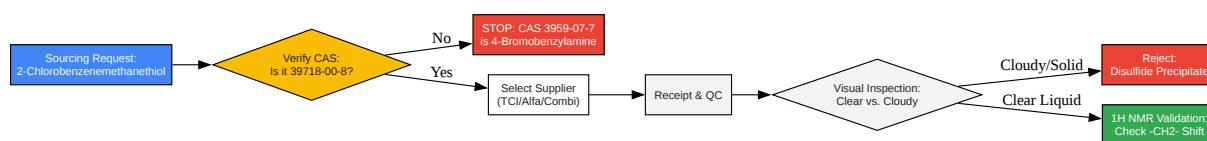
Supplier Specification Matrix (Target: CAS 39718-00-8)

Supplier	Catalog ID	Purity Grade	Packaging	Region	Notes
Thermo Scientific (Alfa Aesar)	A15826	97%+	1g, 5g, 25g	Global	High reliability; standard packaging often requires transfer to inert atmosphere immediately.
TCI Chemicals	C2068	>98.0% (GC)	5g, 25g	JP/US/EU	Excellent purity; typically ships in clearer glass, check for yellowing (oxidation) upon receipt.
Sigma-Aldrich (Merck)	Varies	97%	Varies	Global	Often sourced via third-party libraries (e.g., Aldrich Market Select); lead times may be longer.
Enamine	Custom	95%+	Custom	EU (UA)	Best for bulk scale-up (>100g) for medicinal chemistry campaigns.

Combi-Blocks	OR-0152	98%	1g - 10g	US	Cost-effective for discovery phase screening.
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Procurement Decision Logic

The following decision tree outlines the logic for sourcing and verifying this specific thiol, accounting for its high oxidation potential.



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Figure 1: Procurement and Quality Assurance workflow emphasizing the critical CAS verification step.

Part 3: Technical Guide & Strategic Applications Synthetic Utility in Drug Discovery

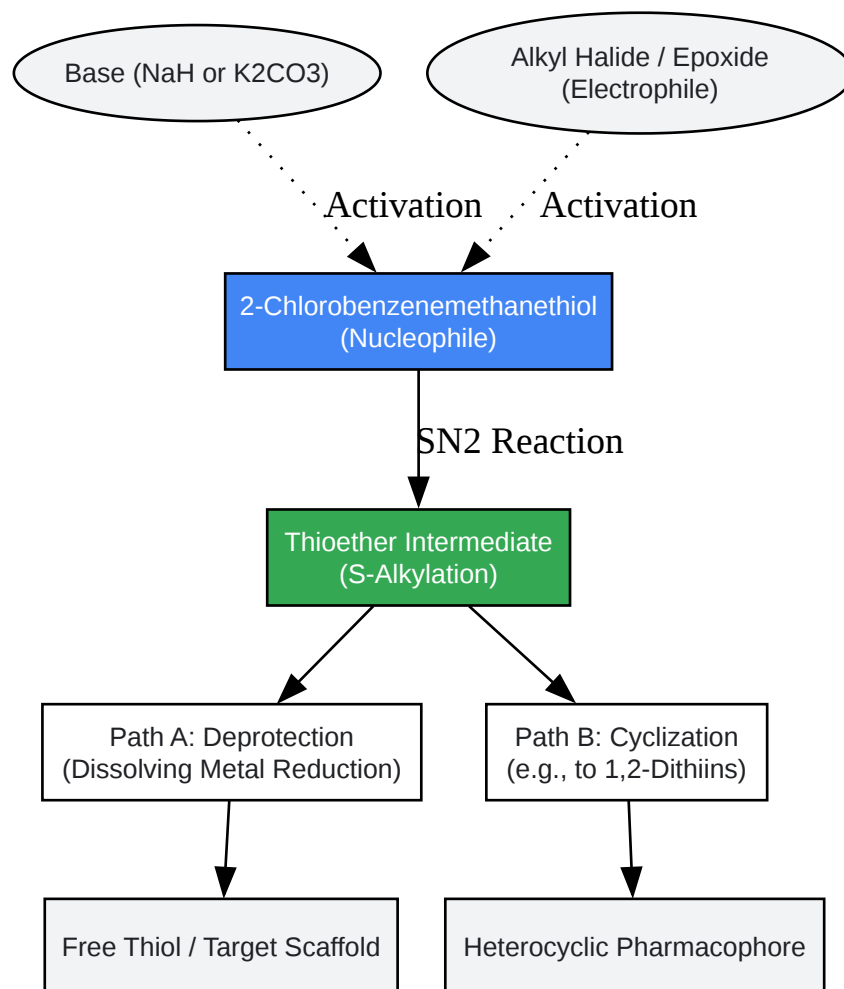
2-Chlorobenzenemethanethiol is a "privileged structure" precursor. It serves two primary roles in medicinal chemistry:

- **Scaffold Construction:** It is used to synthesize 1,2-dithiins and benzothiazoles. The ortho-chloro substituent provides steric bulk and electronic modulation (inductive electron withdrawal) that influences the metabolic stability of the resulting thioether.
- **Protected Thiophile:** In complex total synthesis, the benzyl group acts as a sulfur carrier. The o-chloro derivative is often chosen over the unsubstituted benzyl mercaptan because the o-

Cl group alters the lability of the C-S bond under specific deprotection conditions, offering orthogonal protection strategies.

Mechanism: Nucleophilic Substitution & Heterocycle Formation

A common workflow involves reacting the thiol with alkyl halides to form thioethers, or oxidizing it to form disulfides which are then cyclized.



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Figure 2: Divergent synthetic pathways utilizing **2-Chlorobenzenemethanethiol** as a building block.

Quality Assurance: The "Disulfide Watch"

Thiols are notorious for air-oxidation to disulfides.

- The Reaction: $2 \text{R-SH} + \text{O}_2 \rightarrow \text{R-S-S-R} + \text{H}_2\text{O}$
- Detection:
 - ^1H NMR (CDCl_3): The benzylic methylene ($-\text{CH}_2-\text{S}-$) proton shift is diagnostic.
 - Thiol (Pure): Doublet at ~ 3.8 ppm (couples with $-\text{SH}$).
 - Disulfide (Impurity): Singlet shifted downfield (typically $\sim 3.9 - 4.0$ ppm).
 - Physical Sign: The pure thiol is a clear liquid.^[2] The disulfide is often a solid or a viscous oil. If the liquid is cloudy or has white precipitate, it is compromised.

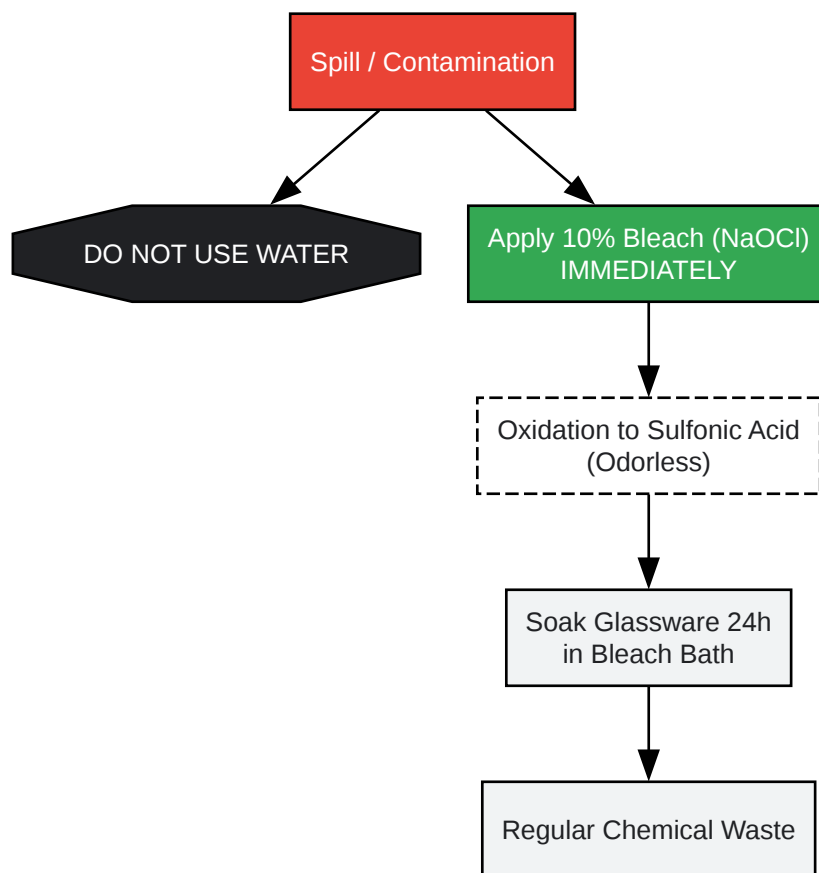
Part 4: Handling, Safety & Odor Management (E-E-A-T)

Expert Insight: The "stench" classification of benzyl mercaptans is not trivial. It adheres to clothing and skin instantly. Standard fume hood airflow is insufficient for spill management; chemical neutralization is required.

The "Bleach Protocol"

Do not use water to clean spills. Water spreads the hydrophobic thiol, increasing surface area and odor.

- Preparation: Keep a spray bottle of 10-15% Sodium Hypochlorite (Bleach) in the hood before opening the bottle.
- Neutralization Mechanism: Bleach oxidizes the thiol (smelly) to the sulfonic acid (odorless/water-soluble).
 - Reaction: $\text{R-SH} + 3 \text{NaOCl} \rightarrow \text{R-SO}_3\text{H} + 3 \text{NaCl}$
- Waste Disposal: All glassware, syringe needles, and septa must be soaked in a bleach bath for 24 hours before disposal or washing.



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Figure 3: Mandatory safety protocol for neutralizing thiol odors and spills.

References

- PubChem. (n.d.). Compound Summary: **2-Chlorobenzenemethanethiol** (CAS 39718-00-8). [1][2] National Library of Medicine. Retrieved from [Link]
- Johnston, T. P., & Gallagher, A. (1963).[5] Synthesis of 1,2-dithiins. *Journal of Organic Chemistry*, 28(5), 1436-1437. (Contextualizes the use of benzyl mercaptans in heterocycle synthesis).

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Sources

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- [2. 2-Chlorobenzyl Mercaptan | 39718-00-8 | Tokyo Chemical Industry \(India\) Pvt. Ltd. \[tcichemicals.com\]](#)
- [3. fishersci.com \[fishersci.com\]](#)
- [4. pim-resources.coleparmer.com \[pim-resources.coleparmer.com\]](#)
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- To cite this document: BenchChem. [Commercial Sourcing & Technical Guide: 2-Chlorobenzenemethanethiol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1580423/docs#commercial-sourcing-technical-guide-2-chlorobenzenemethanethiol\]](https://www.benchchem.com/product/b1580423/docs#commercial-sourcing-technical-guide-2-chlorobenzenemethanethiol)

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